

# Application Notes and Protocols: Inactivation of Proteinase K with Pefabloc® SC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pefabloc

Cat. No.: B609890

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

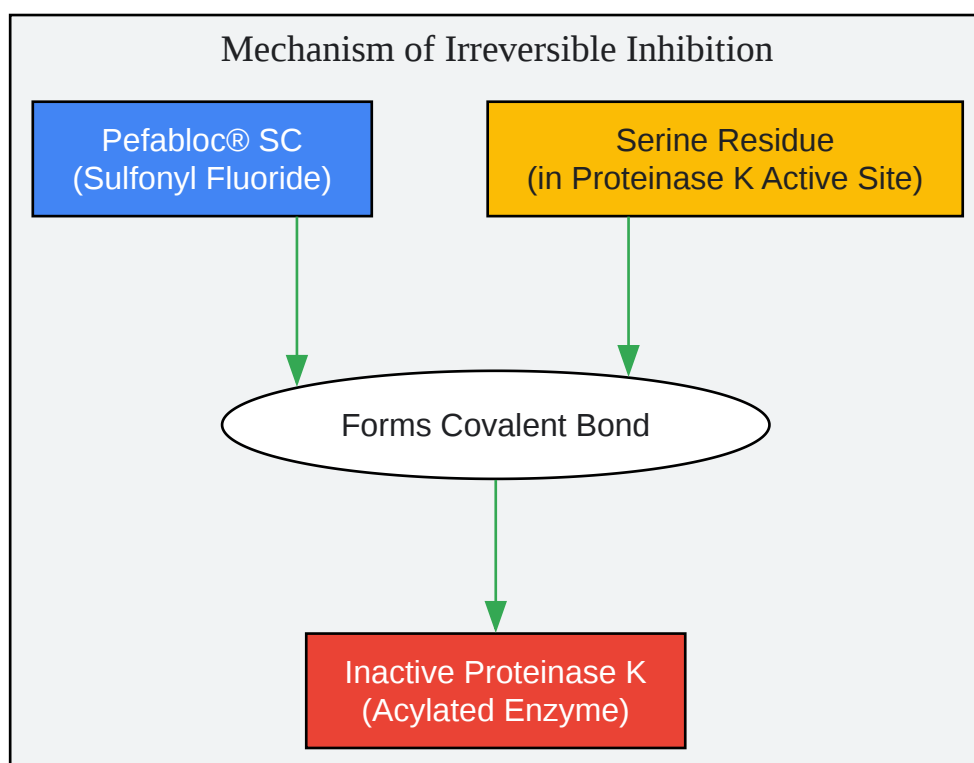
Proteinase K is a broad-spectrum serine protease widely used in molecular biology to digest proteins and remove contamination from nucleic acid preparations.[1][2] Its robust activity, even in the presence of denaturing agents like SDS and urea, makes it highly effective for applications such as genomic DNA extraction, RNA purification, and tissue digestion.[2][3][4] However, for subsequent enzymatic steps, such as restriction digests or PCR, the complete and irreversible inactivation of Proteinase K is critical to prevent the degradation of enzymes and other protein reagents.[5]

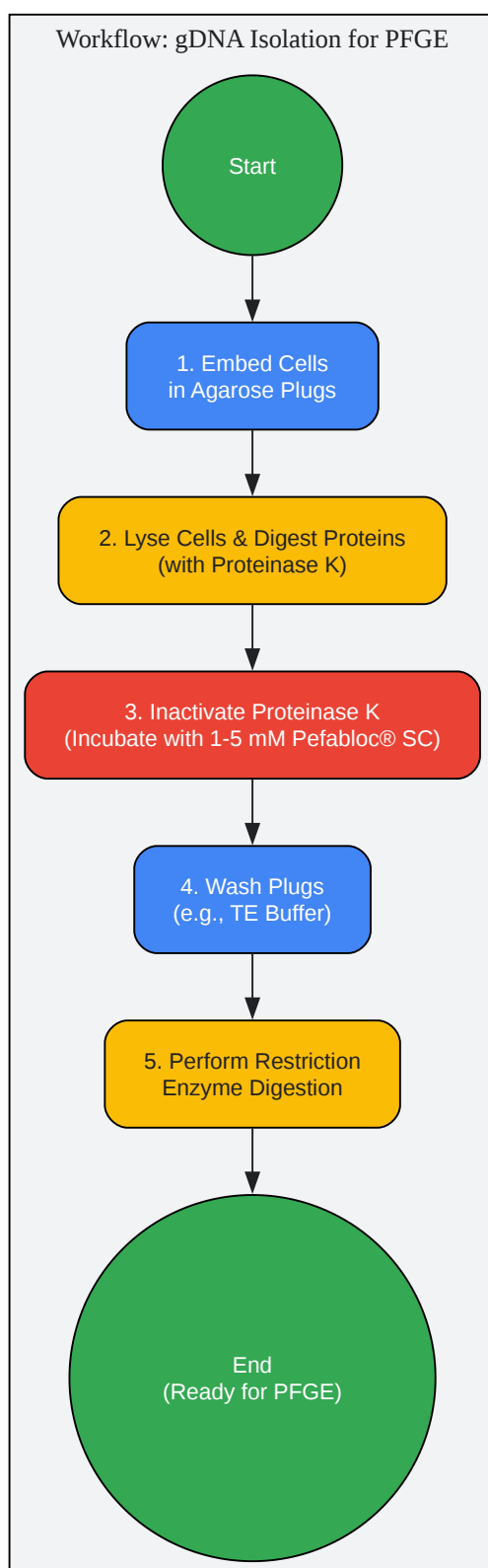
**Pefabloc® SC**, also known as 4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride (AEBSF), is a non-toxic, water-soluble, and irreversible inhibitor of serine proteases, including Proteinase K.[6][7] It serves as a superior alternative to traditional, hazardous inhibitors like phenylmethylsulfonyl fluoride (PMSF) and diisopropylfluorophosphate (DFP) due to its lower toxicity and enhanced stability in aqueous solutions.[7][8] These notes provide a detailed protocol for the effective inactivation of Proteinase K using **Pefabloc® SC**.

## Mechanism of Action

**Pefabloc® SC** belongs to the sulfonyl fluoride family of inhibitors. The fluoride group of **Pefabloc® SC** reacts with the hydroxyl group of the serine residue located in the active site of

serine proteases like Proteinase K. This reaction forms a stable, covalent sulfonyl-enzyme bond, resulting in the irreversible inactivation of the protease.[8]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. goldbio.com [goldbio.com]
- 2. Proteinase K solution 20 mg/ml [itwreagents.com]
- 3. promega.com [promega.com]
- 4. geneaid.com [geneaid.com]
- 5. Pefabloc® SC powder, solubility: 100 mg/mL in aqueous buffer, suitable for blocking, suitable for protein purification | Sigma-Aldrich [sigmaaldrich.com]
- 6. thomassci.com [thomassci.com]
- 7. wolfson.huji.ac.il [wolfson.huji.ac.il]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Inactivation of Proteinase K with Pefabloc® SC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609890#protocol-for-inactivating-proteinase-k-with-pefabloc]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)